

Technical Guide: Physicochemical Properties of 2-Acetylphenyl 4-Methylbenzoate

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Compound of Interest

Compound Name: 2-acetylphenyl 4-methylbenzoate

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Introduction

2-Acetylphenyl 4-methylbenzoate is an aromatic ester with the chemical formula $C_{16}H_{14}O_3$. [1] This technical guide provides a comprehensive overview of its physical and chemical properties, drawing upon available data and information from closely related structural analogs. Due to the limited publicly available experimental data for this specific compound, this guide leverages data from similar molecules to provide a robust understanding of its characteristics. This document is intended to serve as a valuable resource for professionals in research and drug development.

Chemical and Physical Properties

While specific experimental data for **2-acetylphenyl 4-methylbenzoate** is not readily available in the literature, its properties can be inferred from closely related compounds. The data presented below is a combination of information from public databases and analogous compounds.

Property	Value	Source/Analogy
Molecular Formula	C ₁₆ H ₁₄ O ₃	PubChem CID: 966655[1]
Molecular Weight	268.29 g/mol	Calculated from Molecular Formula
Appearance	Yellow Liquid	Inferred from analogs "2-acetylphenyl 2-methylbenzoate" and "2-acetylphenyl 4-methoxybenzoate"[2]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	

Spectroscopic Data

Detailed spectroscopic data for **2-acetylphenyl 4-methylbenzoate** is not published. However, the expected spectral characteristics can be predicted based on the analysis of structurally similar compounds, namely 2-acetylphenyl 2-methylbenzoate and 2-acetylphenyl 4-methoxybenzoate.[2]

Predicted ¹H NMR Spectral Data

The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on both the acetylphenyl and the methylbenzoyl rings, a singlet for the acetyl methyl group, and a singlet for the benzoate methyl group.

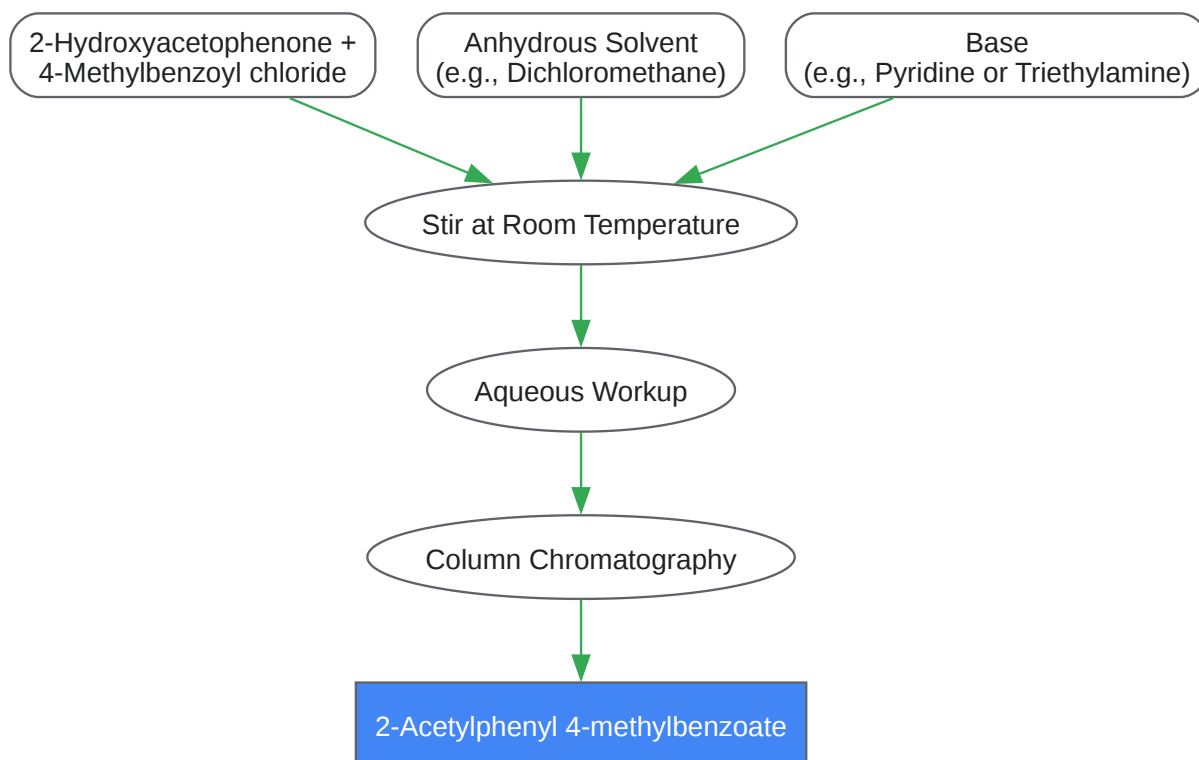
Predicted ¹³C NMR Spectral Data

The carbon NMR spectrum will likely exhibit signals for the carbonyl carbons of the acetyl and ester groups, in addition to the aromatic carbons and the methyl carbons.

Chemical Reactivity and Synthesis

The synthesis of **2-acetylphenyl 4-methylbenzoate** can be achieved through standard esterification methods. A general protocol, based on the synthesis of similar compounds, is provided below.^[2]

General Synthesis Workflow



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Caption: General workflow for the synthesis of **2-acetylphenyl 4-methylbenzoate**.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-acetylphenyl 4-methylbenzoate** is not available, a general procedure can be adapted from the synthesis of its analogs.^[2]

General Procedure for the Synthesis of Aryl Benzoates:

- To a solution of the corresponding phenol (1.0 eq.) and a base (1.2 eq., e.g., triethylamine or pyridine) in an anhydrous solvent (e.g., dichloromethane) at 0 °C, the appropriate benzoyl chloride (1.1 eq.) is added dropwise.
- The reaction mixture is then allowed to warm to room temperature and stirred for a specified time (typically monitored by TLC).
- Upon completion, the reaction is quenched with water, and the organic layer is separated.
- The aqueous layer is extracted with the organic solvent.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired ester.

Safety and Handling

Specific safety data for **2-acetylphenyl 4-methylbenzoate** is not available. However, based on the safety data sheets of analogous compounds such as o-acetylphenyl benzoate, the following precautions should be taken:

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.^[3]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.^[3]
- Hazards: May be harmful if swallowed, inhaled, or absorbed through the skin. May cause irritation to the skin, eyes, and respiratory tract.^[3]

Biological Activity

There is no specific information in the literature regarding the biological activity or signaling pathways associated with **2-acetylphenyl 4-methylbenzoate**. However, studies on other acetylated phenolic compounds and benzoate derivatives suggest potential for biological

activity, such as anti-inflammatory or antimicrobial properties.[4][5][6][7][8] Further research would be necessary to elucidate any potential therapeutic applications of this specific compound.

Conclusion

This technical guide provides a summary of the known and inferred physicochemical properties of **2-acetylphenyl 4-methylbenzoate**. While there is a lack of direct experimental data for this compound, a reasonable understanding of its characteristics can be derived from the information available for its structural analogs. This guide serves as a foundational resource for researchers and professionals, highlighting the need for further experimental investigation to fully characterize this compound.

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